Application Note: Scalable Manufacturing of High-Purity 2-(Cyclopentyloxy)-4-propoxybenzoic Acid

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Compound of Interest

Compound Name:	*2-(Cyclopentyloxy)-4-propoxybenzoic acid*
CAS No.:	*1154275-43-0*
Cat. No.:	*B1518011*

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Executive Summary

The synthesis of **2-(Cyclopentyloxy)-4-propoxybenzoic acid** presents a classic challenge in process chemistry: the regioselective alkylation of a polyfunctional aromatic ring. The core structure, derived from 2,4-dihydroxybenzoic acid (β-resorcylic acid), contains two hydroxyl groups with distinct pKa values and steric environments.

This guide outlines a 3-stage scalable process that leverages the inherent reactivity differences between the 2-OH and 4-OH positions to achieve >99.5% purity without the need for chromatographic purification. The protocol prioritizes "Right First Time" (RFT) quality by utilizing crystalline intermediates to purge regioisomers.

Process Chemistry Strategy

Retrosynthetic Analysis

The most robust route utilizes Methyl 2,4-dihydroxybenzoate as the starting material.

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- The 4-OH Group: More acidic and nucleophilic due to its distal position relative to the ester. It is readily alkylated under mild Williamson ether conditions.
- The 2-OH Group: Less reactive due to a strong intramolecular hydrogen bond with the carbonyl oxygen of the ester. Alkylation here requires forcing conditions (higher temperature, polar aprotic solvent).[1]

Strategic Decision: We employ a sequential alkylation strategy (C4 first, then C2) rather than a concurrent one. This avoids the formation of the difficult-to-separate bis-propyl or bis-cyclopentyl byproducts.

Reaction Pathway Visualization



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Figure 1: Sequential regioselective synthesis pathway designed to minimize isomeric impurities.

Detailed Experimental Protocols

Stage 1: Regioselective C4-Propylation

Objective: Selectively alkylate the 4-hydroxyl group while leaving the 2-hydroxyl intact. Critical Quality Attribute (CQA): < 2% of the 2,4-dipropoxy impurity.

Reagents:

- Methyl 2,4-dihydroxybenzoate (1.0 equiv)[2]
- 1-Bromopropane (1.1 equiv)
- Potassium Carbonate (K_2CO_3), anhydrous (1.5 equiv)
- Acetone (10 vol relative to SM)

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Protocol:

- Charge a reactor with Methyl 2,4-dihydroxybenzoate and Acetone. Agitate to dissolve.
- Add K_2CO_3 (granular preferred to minimize dusting).
- Add 1-Bromopropane slowly over 30 minutes at 20-25°C.
- Heat the slurry to reflux (~56°C) and hold for 12–16 hours.
  - Process Control: Monitor by HPLC.[3][4] Target < 1.0% unreacted SM.
- Cool to 20°C and filter off inorganic salts (KBr, excess K_2CO_3). Wash the cake with Acetone (2 vol).
- Concentrate the filtrate under vacuum to ~3 vol.
- Crystallization: Add Water (5 vol) slowly to the residue to precipitate the product. Cool to 0-5°C and hold for 2 hours.
- Filter the solid Intermediate A (Methyl 2-hydroxy-4-propoxybenzoate). Dry at 45°C.
  - Expected Yield: 85–90%.
  - Appearance: White to off-white crystalline solid.

Stage 2: C2-Cyclopentylation

Objective: Alkylate the sterically hindered and hydrogen-bonded 2-hydroxyl group. Challenge: Secondary alkyl halides (cyclopentyl bromide) are prone to E2 elimination (forming cyclopentene) under strong base/heat.

Reagents:

- Intermediate A (1.0 equiv)
- Cyclopentyl Bromide (1.5 equiv) — Excess required due to elimination side-reaction.
- Potassium Carbonate (2.0 equiv)

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- Potassium Iodide (0.1 equiv) — Finkelstein catalyst to accelerate reaction.
- DMF (Dimethylformamide) (6 vol)

Protocol:

- Charge Intermediate A, K_2CO_3, and KI into DMF.
- Heat to 60°C.
- Dose Cyclopentyl Bromide over 2 hours.
  - Note: Dosing prevents high local concentrations of base, reducing elimination byproducts.
- Hold at 70°C for 18–24 hours.
  - Process Control: HPLC should show < 2% Intermediate A. If stalled, add 0.2 equiv Cyclopentyl Bromide.
- Quench: Cool to 20°C and pour reaction mixture into Water (15 vol) with vigorous stirring.
- Extraction: Extract with Ethyl Acetate (2 x 5 vol). Wash combined organics with Brine.
  - Scale-Up Note: For larger scales, direct crystallization from the DMF/Water quench is possible if seeded properly.
- Concentrate to obtain Intermediate B (Methyl 2-(cyclopentyloxy)-4-propoxybenzoate).
  - State: Often a low-melting solid or oil. Proceed directly to hydrolysis if purity >95%.

Stage 3: Saponification and Final Isolation

Objective: Hydrolyze the methyl ester to the free acid and crystallize the final API.

Protocol:

- Dissolve Intermediate B in Methanol (5 vol).
- Add 2N NaOH solution (3.0 equiv).

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- Heat to 50°C for 4 hours.
    - Process Control: HPLC must show complete disappearance of ester.
- Workup: Distill off Methanol under vacuum. Dilute residue with Water (10 vol).
- Filtration: Filter the aqueous solution through a Celite pad to remove any insoluble mechanical impurities or unreacted neutral species.
- Acidification: Cool filtrate to 10°C. Slowly add 2N HCl until pH reaches 1–2. The product will precipitate as a thick white slurry.
- Isolation: Filter the solid. Wash with Water (5 vol) followed by n-Heptane (2 vol) to remove traces of cyclopentyl bromide/cyclopentene.
- Recrystallization (Polishing): Dissolve crude cake in Ethanol/Water (80:20) at reflux.[5][6] Cool slowly to 5°C.
- Dry at 50°C under vacuum to constant weight.

Analytical Control Strategy

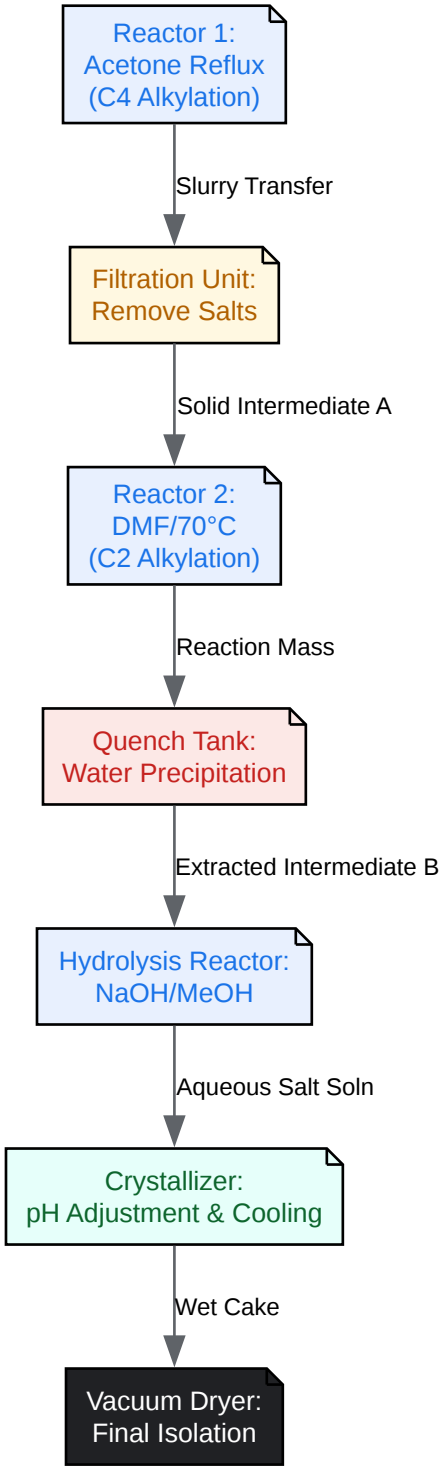
To ensure "Trustworthiness" and self-validation of the protocol, the following HPLC method is recommended.

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Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 3.5 µm)
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	10% B to 90% B over 20 min
Flow Rate	1.0 mL/min
Detection	UV at 254 nm (aromatic core) and 210 nm
Key Markers	RRT ~0.6: 2,4-Dihydroxy acid (Hydrolysis byproduct)RRT ~0.8: Intermediate ARRT 1.0: Target MoleculeRRT ~1.2: Regioisomer (4-cyclopentyloxy-2-propoxy)

Process Flow Diagram (Unit Operations)

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Figure 2: Unit operation flow for the manufacturing campaign.

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